

commercial availability and purity of 7-Bromo-5-nitroindoline

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Compound of Interest

Compound Name: 7-Bromo-5-nitroindoline

Cat. No.: B1267417

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In-Depth Technical Guide: 7-Bromo-5-nitroindoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **7-Bromo-5-nitroindoline** (CAS No. 87240-06-0), a key heterocyclic intermediate in pharmaceutical and life sciences research. This document details its commercial availability, purity standards, and provides a plausible synthetic route with detailed experimental protocols.

Introduction

7-Bromo-5-nitroindoline is a substituted indoline molecule featuring a bromine atom at the 7-position and a nitro group at the 5-position of the indoline ring. Its structural isomer, 5-Bromo-7-nitroindoline (CAS No. 80166-90-1), is more commonly available and documented. The specific placement of the bromo and nitro functional groups in **7-Bromo-5-nitroindoline** makes it a valuable building block for the synthesis of more complex molecules, particularly in the development of novel therapeutic agents and biological probes. The electron-withdrawing nature of the nitro group and the potential for functional group interconversion of the bromine atom allow for diverse chemical modifications.

Commercial Availability and Purity

The commercial availability of **7-Bromo-5-nitroindoline** is limited compared to its isomer. A targeted search has identified a few potential suppliers. Researchers are advised to contact these suppliers directly to confirm stock, lead times, and to obtain a certificate of analysis for specific batches.

Table 1: Commercial Availability of **7-Bromo-5-nitroindoline**

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
Aaronchem	87240-06-0	C ₈ H ₇ BrN ₂ O ₂	243.06	Catalog number: AR00GZCG.
Ningbo Inno				Listed as
Pharmchem Co., Ltd.	87240-06-0	C ₈ H ₇ BrN ₂ O ₂	243.06	"Medicine Grade".

Purity:

Detailed purity specifications for commercially available **7-Bromo-5-nitroindoline** are not consistently provided by suppliers. One supplier lists a "Medicine Grade" product, which suggests high purity, though a specific percentage is not mentioned. For research and development purposes, a purity of $\geq 98\%$ (as determined by HPLC or qNMR) is generally recommended. It is imperative for researchers to perform their own quality control to verify the identity and purity of the procured material.

Experimental Protocols

As a detailed, peer-reviewed synthesis protocol for **7-Bromo-5-nitroindoline** is not readily available in the public domain, a plausible two-step synthetic route is proposed below, based on established chemical principles for the synthesis of substituted indolines. This protocol should be considered a representative method and may require optimization.

Step 1: Nitration of 7-Bromoindole to yield 7-Bromo-5-nitroindole

This step involves the electrophilic nitration of commercially available 7-bromoindole. The regioselectivity of indole nitration can be complex, and this proposed method aims to favor nitration at the C5 position.

- Materials:

- 7-Bromoindole
- Concentrated Sulfuric Acid (H_2SO_4)
- Concentrated Nitric Acid (HNO_3 , 70%)
- Ice
- Sodium Bicarbonate (NaHCO_3) solution (saturated)
- Dichloromethane (CH_2Cl_2)
- Anhydrous Magnesium Sulfate (MgSO_4)

- Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 7-bromoindole in concentrated sulfuric acid at 0°C (ice bath).
- Slowly add a pre-cooled mixture of concentrated nitric acid and concentrated sulfuric acid dropwise to the reaction mixture, maintaining the temperature below 5°C.
- After the addition is complete, stir the reaction mixture at 0-5°C for 1-2 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Carefully pour the reaction mixture onto crushed ice with vigorous stirring.
- Neutralize the acidic solution by the slow addition of a saturated sodium bicarbonate solution until the pH is approximately 7.
- Extract the aqueous layer with dichloromethane (3 x volumes).

- Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude 7-Bromo-5-nitroindole.
- Purify the crude product by column chromatography on silica gel.

Step 2: Reduction of 7-Bromo-5-nitroindole to **7-Bromo-5-nitroindoline**

This step involves the selective reduction of the pyrrole double bond of the indole ring to form the indoline.

- Materials:

- 7-Bromo-5-nitroindole
- Sodium Cyanoborohydride (NaBH_3CN)
- Trifluoroacetic Acid (TFA)
- Dichloromethane (CH_2Cl_2)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Anhydrous Magnesium Sulfate (MgSO_4)

- Procedure:

- Dissolve 7-Bromo-5-nitroindole in dichloromethane in a round-bottom flask.
- Cool the solution to 0°C in an ice bath.
- Slowly add trifluoroacetic acid to the solution.
- In a separate flask, prepare a solution of sodium cyanoborohydride in a small amount of a suitable solvent and add it portion-wise to the reaction mixture, maintaining the temperature at 0°C .
- Allow the reaction to warm to room temperature and stir for several hours, monitoring by TLC until the starting material is consumed.

- Quench the reaction by the slow addition of a saturated sodium bicarbonate solution.
- Separate the organic layer, and extract the aqueous layer with dichloromethane.
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to yield **7-Bromo-5-nitroindoline**.

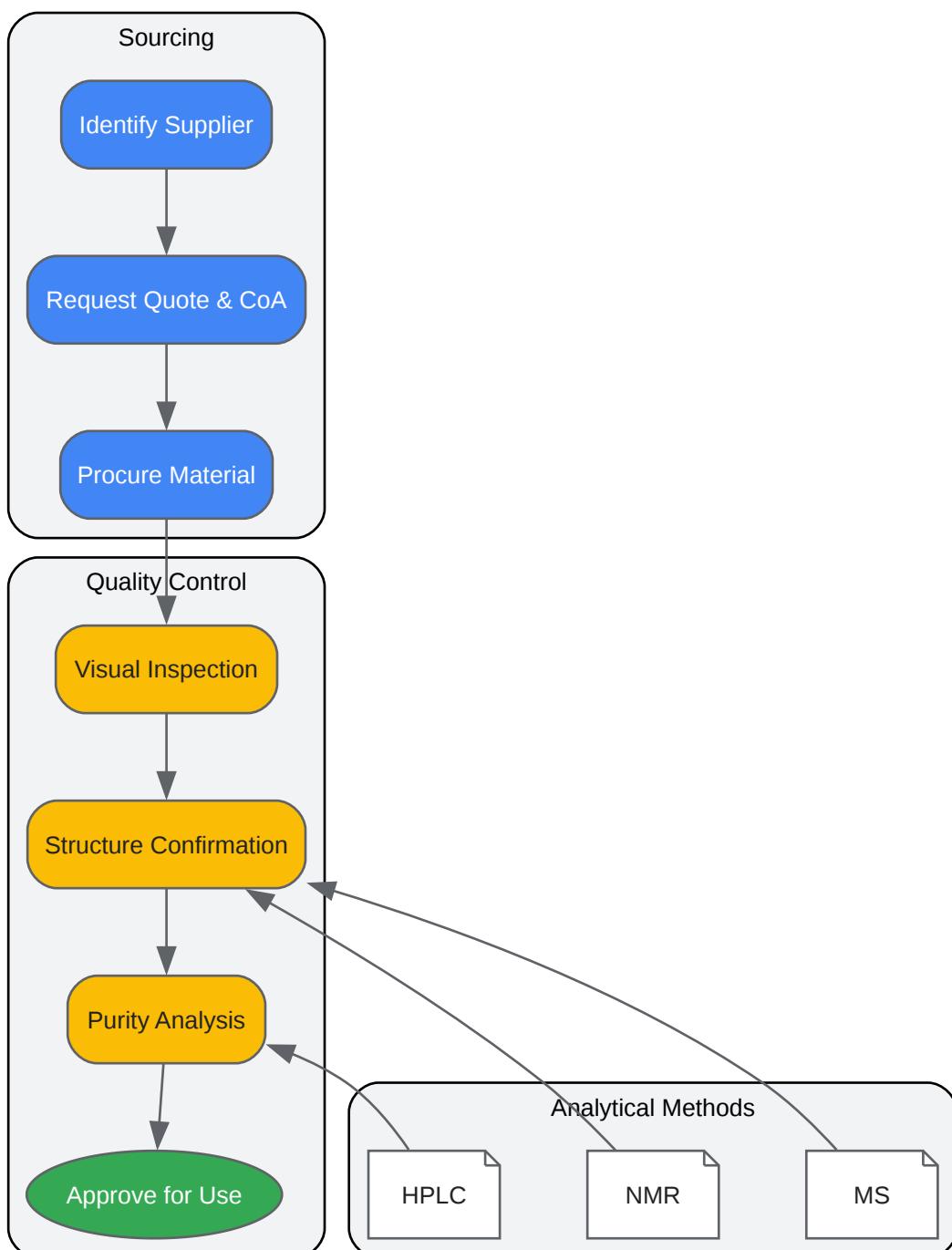
Purity Assessment:

The purity of the synthesized **7-Bromo-5-nitroindoline** should be assessed using a combination of the following analytical techniques:

- High-Performance Liquid Chromatography (HPLC): To determine the percentage purity. A C18 column with a gradient of water and acetonitrile (both containing 0.1% formic acid) is a suitable starting point.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure and identify any impurities.
- Mass Spectrometry (MS): To confirm the molecular weight of the compound.

Visualizing the Workflow

The following diagram illustrates a general workflow for the procurement and quality control of **7-Bromo-5-nitroindoline** for research applications.



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Caption: Sourcing and Quality Control Workflow for **7-Bromo-5-nitroindoline**.

Conclusion

7-Bromo-5-nitroindoline is a valuable, albeit less common, chemical intermediate for drug discovery and chemical biology. While its direct commercial availability is limited, this guide provides a plausible synthetic pathway to enable its access for research purposes. As with any chemical reagent, rigorous quality control is paramount to ensure the reliability and reproducibility of experimental results. Researchers are encouraged to use the analytical methods outlined herein to verify the purity and identity of their **7-Bromo-5-nitroindoline** samples.

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